

CC-401 dihydrochloride long-term storage and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CC-401 dihydrochloride

Cat. No.: B1150315

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CC-401 Dihydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, handling, and troubleshooting of **CC-401 dihydrochloride**.

Frequently Asked Questions (FAQs)

What is **CC-401 dihydrochloride**?

CC-401 dihydrochloride is a potent and selective inhibitor of c-Jun N-terminal kinase (JNK).^[1] It competitively binds to the ATP-binding site of JNK, demonstrating high affinity with K_i values in the range of 25-50 nM.^[3] This inhibition is highly selective, with over 40-fold selectivity for JNK compared to other kinases like p38, ERK, and IKK2.^[2]

What are the primary research applications of **CC-401 dihydrochloride**?

CC-401 dihydrochloride is utilized in research to investigate the role of the JNK signaling pathway in various cellular processes and disease models. It has been shown to be hepatoprotective and to inhibit the replication of human cytomegalovirus (HCMV).

Storage and Handling

How should **CC-401 dihydrochloride** be stored for long-term use?

For long-term stability, **CC-401 dihydrochloride** should be stored at -20°C.[\[1\]](#)[\[4\]](#)

Quantitative Storage Recommendations

Parameter	Recommendation	Source
Long-Term Storage Temperature	-20°C	[1] [4]
Short-Term Storage Temperature	2-8°C	[4]
Form	Powder	[1]
Color	White to beige	[1]

What are the proper handling procedures for **CC-401 dihydrochloride**?

Standard laboratory safety protocols should be followed when handling **CC-401 dihydrochloride**. This includes:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye protection.[\[4\]](#)
- Ventilation: Use in a well-ventilated area.[\[4\]](#)
- Hygiene: Wash hands thoroughly after handling. Avoid contact with skin and eyes.[\[4\]](#)
- Ingestion and Inhalation: Avoid ingestion and inhalation of the powder.[\[4\]](#)

Experimental Protocols

How do I prepare a stock solution of **CC-401 dihydrochloride**?

CC-401 dihydrochloride is soluble in both water and DMSO.

Materials:

- **CC-401 dihydrochloride** powder
- Sterile, high-purity water or DMSO
- Vortex mixer or sonicator
- Sterile microcentrifuge tubes or vials

Protocol:

- Determine the Desired Concentration: Decide on the final concentration of your stock solution (e.g., 10 mM, 50 mM, or 100 mM).
- Calculate the Required Mass: Based on the molecular weight of **CC-401 dihydrochloride** (461.39 g/mol), calculate the mass of the compound needed. Note that the batch-specific molecular weight may vary due to hydration.
- Weigh the Compound: Carefully weigh the calculated amount of **CC-401 dihydrochloride** powder.
- Dissolve in Solvent: Add the appropriate volume of water or DMSO to the powder.
- Ensure Complete Dissolution: Vortex or sonicate the solution until the compound is completely dissolved. Visually inspect for any undissolved particles. For DMSO, gentle warming may aid dissolution.^[5]
- Storage of Stock Solution: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

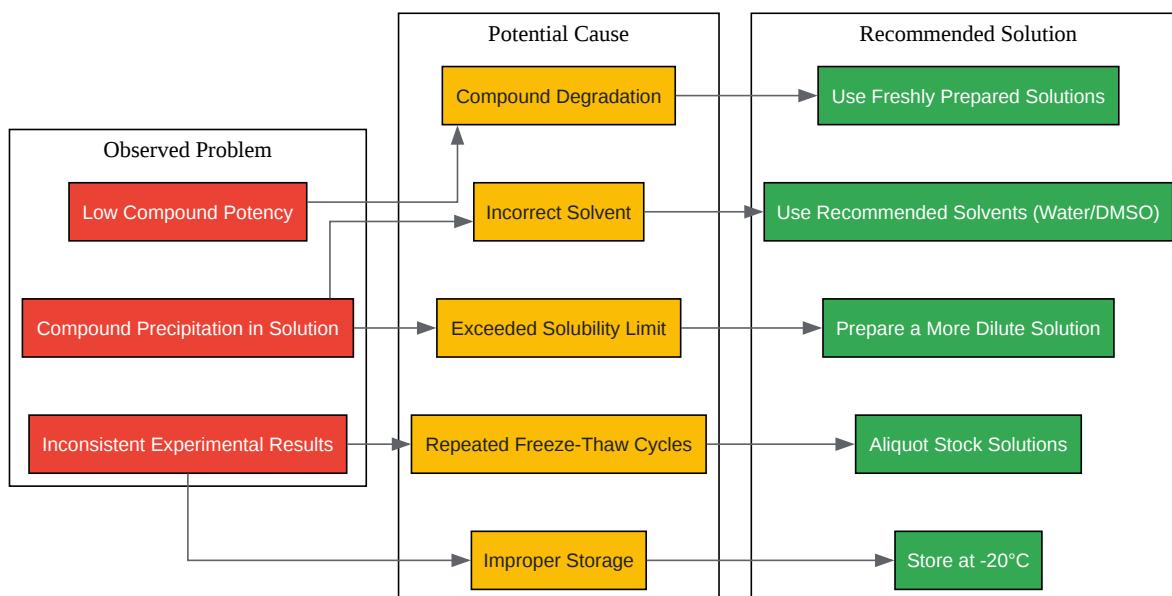
Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
Water	46.14	100
DMSO	46.14	100

Data from Tocris Bioscience

Troubleshooting Guide

Below is a troubleshooting guide to address common issues that may arise during experiments with **CC-401 dihydrochloride**.

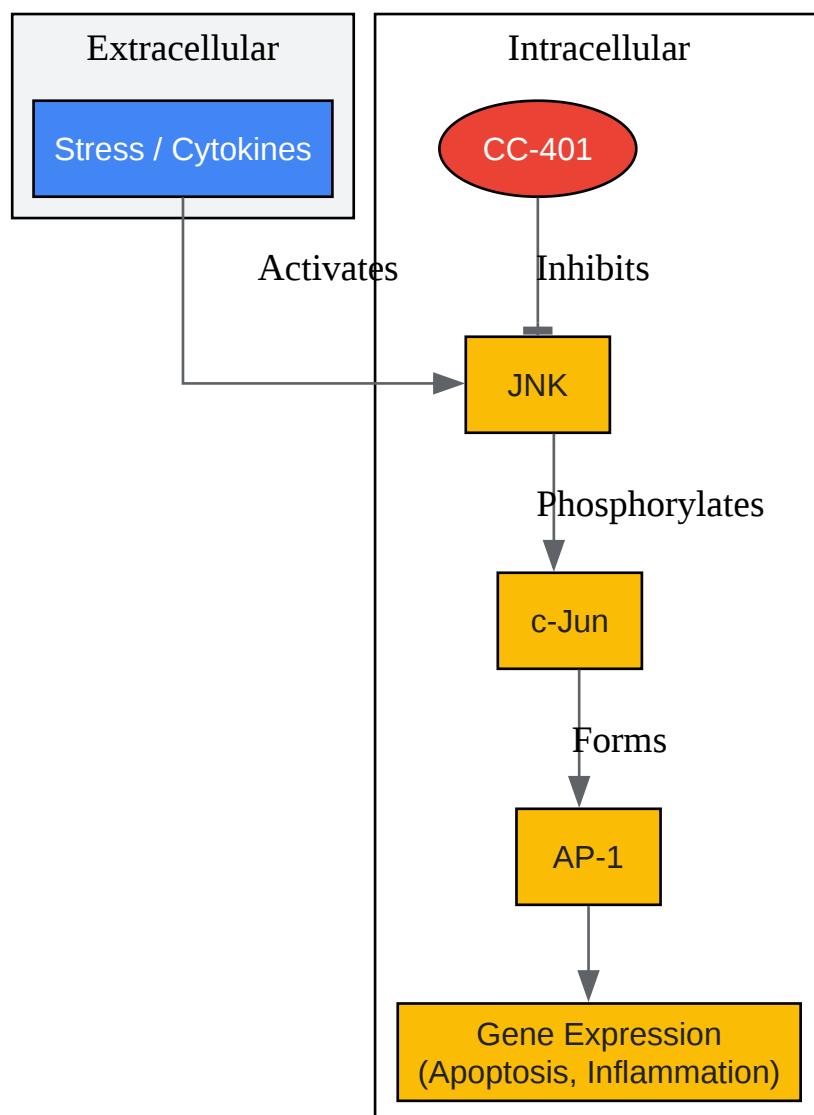


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Caption: Troubleshooting workflow for **CC-401 dihydrochloride** experiments.

Signaling Pathway

The following diagram illustrates the simplified signaling pathway inhibited by CC-401.



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Caption: Inhibition of the JNK signaling pathway by CC-401.

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